

# 4-Bromo-2-fluoroaniline: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: 4-Bromo-2-fluoroaniline

Cat. No.: B1266173

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CAS Number: 367-24-8

This technical guide provides an in-depth overview of **4-Bromo-2-fluoroaniline**, a key building block in organic synthesis, particularly for pharmaceutical and materials science research. This document outlines its chemical and physical properties, detailed experimental protocols for its synthesis, and its applications in drug development and beyond.

## Data Presentation

The following table summarizes the key quantitative data for **4-Bromo-2-fluoroaniline**.

Property	Value	Source
CAS Number	367-24-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>6</sub> H <sub>5</sub> BrFN	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	190.01 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Melting Point	36.0 - 43.0 °C	<a href="#">[5]</a>
Boiling Point	200 - 205 °C @ 760 mmHg	<a href="#">[7]</a>
Appearance	White to pale cream to brown to pale gray crystals, powder, or fused solid	<a href="#">[5]</a>
Purity	≥98%	<a href="#">[3]</a>

## Experimental Protocols

A common method for the synthesis of **4-Bromo-2-fluoroaniline** involves the reduction of 4-bromo-2-fluoro-1-nitrobenzene.[\[2\]](#)[\[8\]](#)

Synthesis of **4-Bromo-2-fluoroaniline** from 4-bromo-2-fluoro-1-nitrobenzene[\[2\]](#)[\[8\]](#)

Materials:

- 4-bromo-2-fluoro-1-nitrobenzene (10 g, 45.5 mmol)
- Ethanol (EtOH) (50 mL)
- Water (20 mL)
- Iron powder (12.7 g, 230 mmol)
- Ammonium chloride (NH<sub>4</sub>Cl) (24.3 g, 455 mmol)
- Celite
- Petroleum ether

- Ethyl acetate (EtOAc)

#### Procedure:

- A solution of 4-bromo-2-fluoro-1-nitrobenzene in ethanol and water is prepared in a reaction vessel.
- Iron powder and ammonium chloride are added to the stirred solution.
- The reaction mixture is heated to 90 °C and stirred for 2 hours.
- After 2 hours, the reaction mixture is filtered through Celite.
- The filter cake is washed with ethanol.
- The filtrate is concentrated under reduced pressure.
- The resulting residue is purified by silica gel chromatography using a petroleum ether/ethyl acetate gradient (10:1 to 5:1) to yield **4-bromo-2-fluoroaniline**.

## Applications in Research and Drug Development

**4-Bromo-2-fluoroaniline** serves as a versatile intermediate in the synthesis of more complex molecules. Its utility is primarily demonstrated in the following areas:

- **Pharmaceutical Intermediates:** It is a key precursor for the synthesis of various pharmaceutical compounds.<sup>[2]</sup> For instance, it is used in the synthesis of 4-amino-3-fluorophenyl boronic acid, a valuable building block in medicinal chemistry.<sup>[2][3]</sup> The presence of fluorine can significantly impact the pharmacokinetic and pharmacodynamic properties of a drug molecule, often leading to increased potency and bioavailability.<sup>[9]</sup>
- **Organic Synthesis:** This compound is widely used as an intermediate in various organic reactions.<sup>[2]</sup> The bromo and fluoro substituents, along with the amino group, provide multiple reaction sites for further chemical modifications.
- **Materials Science:** Halogenated anilines, such as 4-Bromo-2,6-difluoroaniline which shares structural similarities, are used in the synthesis of materials for solar cells, OLEDs, and

organic semiconductors.[[10](#)] While not directly about **4-Bromo-2-fluoroaniline**, this highlights the potential applications of related structures.

## Mandatory Visualization

The following diagram illustrates the synthetic workflow for **4-Bromo-2-fluoroaniline**.



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Caption: Synthetic workflow for **4-Bromo-2-fluoroaniline**.

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